

fulvic acid extraction methods from peat and lignite

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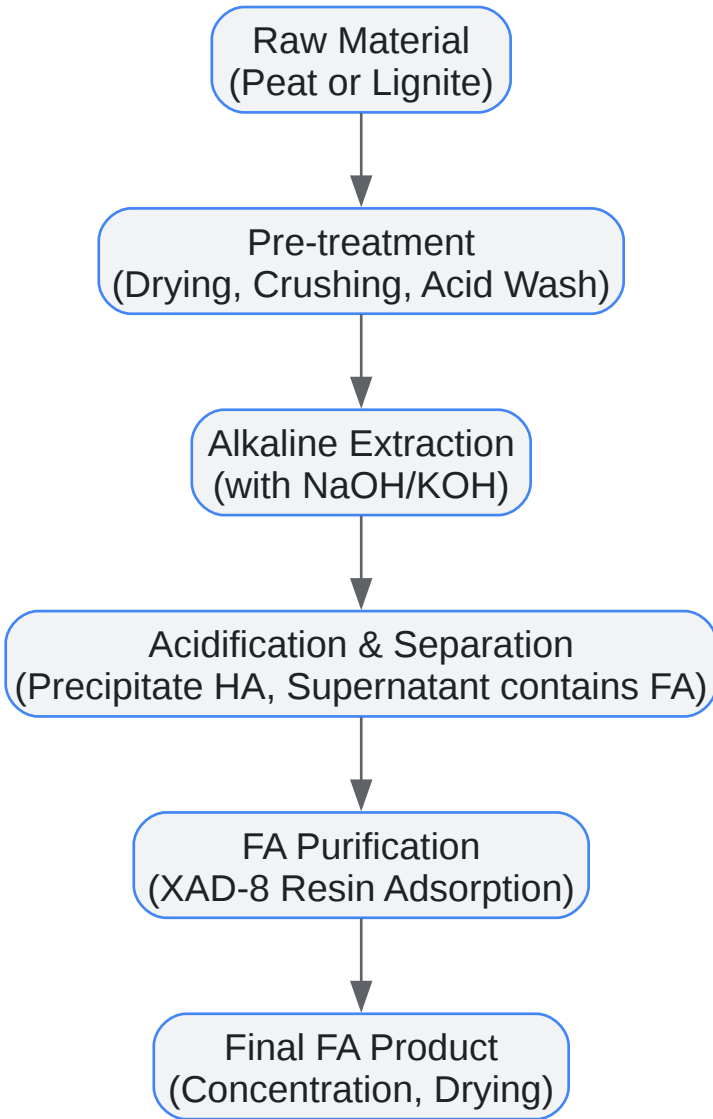
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Core Extraction Methods and Principles

The extraction of Fulvic Acid (FA) is fundamentally based on its solubility in alkali and insolubility in acid. The general workflow involves several key stages, as illustrated below:

General Fulvic Acid Extraction Workflow



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General Fulvic Acid Extraction Workflow

The table below summarizes the main extraction methods and their key characteristics:

Method	Core Principle	Key Steps & Modifications	Reported Yields & Outcomes
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| **Conventional Alkaline Extraction** [1] [2] | Solubilization of humic substances using alkaline solutions. | 1. Pre-treatment with HCl to remove cations [1]. 2. Extraction with 0.1 M NaOH/KOH for 4 hours [1]. 3.

Acidification to pH 1 to precipitate Humic Acids (HA) [1] [2]. 4. Purification of supernatant FA using DAX-8/XAD-8 resin [1]. | Yields vary significantly with source material and specific protocol [3]. | | **Ultrasound-Assisted Extraction (UAE)** [1] | Uses ultrasonic cavitation to intensify the extraction process. | Similar steps to conventional method, but mechanical mixing is replaced with ultrasound (e.g., 300 mW cm⁻²) [1]. | For **lignite**: Increased aromatic C by 3.5 pp and aliphatic C by 4.9 pp; decreased carbonyl C by 8.4 pp [1]. For **peat**: Structural changes were less pronounced [1]. | | **Advanced Oxidation (H₂O₂ + Alkali)** [4] | Uses free radicals (•OH, •OO⁻) to break down coal macromolecules. | 1. Lignite is reacted with H₂O₂ and KOH/NaOH. 2. A silicone defoamer is added to control foam and suppress CO₂ loss from carboxyl groups. 3. Subsequent acid precipitation and purification. | Achieved a high yield of **60.49%** from Yunnan lignite under optimized conditions [4]. | | **Microwave-Assisted Extraction (MAE)** [5] | Uses microwave energy to heat the sample rapidly. | Applied as an alternative to traditional heating during alkaline extraction. | One study reported a yield of **44.5%** for a solid formulation [4]. |

Detailed Experimental Protocols

For researchers aiming to replicate these methods, here are detailed protocols based on the search results.

Simplified Conventional & Ultrasound-Assisted Protocol

This method is adapted from a 2023 study that compared mechanical mixing (MME) and ultrasound-assisted extraction (UAE) [1].

- **Step 1: Sample Preparation**
 - Dry peat or lignite at 62 ± 2 °C until constant mass.
 - Crush and sieve the material to pass through a 2.0 mm mesh [1].
- **Step 2: Pre-treatment to Remove Polyvalent Cations**
 - Acidify the raw material to pH 1-2 using 1 M HCl, maintaining a ratio of 1 g dry sample to 10 mL of 0.1 M HCl.
 - Shake the mixture for 1 hour on a laboratory shaker.
 - Separate the residue by decantation and neutralize with 1 M NaOH [1].
- **Step 3: Alkaline Extraction**
 - Add 0.1 M NaOH to the residue in a 1:10 (w/v) ratio.
 - Extract for 4 hours at room temperature under either:
 - **Mechanical mixing (MME)**, or
 - **Ultrasound energy (UAE)** at a power of 300 mW cm⁻² [1].

- Let the suspension settle overnight.
- Separate the supernatant containing HA and FA by centrifugation [1].
- **Step 4: Separation of HA and FA**
 - Acidify the supernatant to pH 1 using 6 M HCl.
 - Let it settle for 16 hours, during which HA precipitates as a gel.
 - Separate the HA gel from the FA-containing supernatant by filtration [1].
- **Step 5: Purification of FA**
 - Pass the supernatant through a column of DAX-8 or XAD-8 resin. The FA adsorbs onto the resin.
 - Elute the purified FA from the resin using 0.1 M NaOH.
 - Concentrate the eluate using a rotary evaporator and dry in a laboratory dryer to obtain the final FA product [1].

Advanced Oxidation Protocol for Lignite

This protocol, which achieved a high yield of 60.49%, is particularly suited for lignite [4].

- **Step 1: Sample Preparation**
 - Crush and screen lignite to a particle size of 60-80 mesh [4].
- **Step 2: Hydrothermal Oxidation**
 - Set up the reaction with a stirring speed of 40 rpm and a temperature of 50 °C.
 - Use a volumetric ratio of H₂O₂ to KOH/NaOH of 3:3.5.
 - Use a KOH/NaOH concentration of 3 mol/L.
 - React for 150 minutes. **Note:** The addition of a silicone defoamer is critical to inhibit the over-oxidation of carboxyl groups to CO₂ [4].
- **Step 3: Subsequent Processing**
 - The resulting mixture is then acidified to precipitate any remaining HA.
 - The FA in the supernatant is then purified, likely via resin adsorption, though the source does not detail this step for the specific protocol [4].

Impact of Source Material and Method

The choice of raw material and extraction technique significantly influences the yield, chemical structure, and potential applications of the extracted fulvic acid.

- **Source Material Matters:**

- **Peat Types:** A 2023 study found that the **yield** of FA was highest from herbaceous peat (2.53%), while the **content** of FA was highest in woody peat (0.38%) [3]. The molecular structure also differs; woody peat FA has a higher degree of aromatization, while herbaceous peat FA contains more carbonyl, amino, and carboxyl groups [3].
- **Peat vs. Lignite:** FA from peat generally has a more aliphatic structure, while FA from lignite has a higher ratio of aromatic carbon. The ultrasound-assisted extraction (UAE) method had a more pronounced effect on the structure of lignite-derived FA, significantly increasing its aliphatic and aromatic carbon content [1].
- **Structural and Property Differences:** The different functional groups imparted by the source and method lead to varying properties [1] [3]. For example, Mineral Source Fulvic Acid (from peat, lignite, coal) has a higher content of total acidic groups, especially carboxyl groups (8.1 meq/g), compared to Biochemical Fulvic Acid (from fermented plant matter) which has only 3.3 meq/g [6]. This makes mineral-sourced FA a much stronger chelator and more reactive.

Key Takeaways for Researchers

- **For Maximum Yield from Lignite:** The **Advanced Oxidation method (H₂O₂ + KOH with defoamer)** is highly effective, reported to achieve yields as high as 60.49% [4].
- **For Specific Structural Properties:** **Ultrasound-Assisted Extraction (UAE)** can be used to modify the chemical structure of the final product, particularly from lignite, making it less carbonyl-rich and more aliphatic/aromatic [1].
- **Method Simplification Involves Trade-offs:** Omitting steps like inorganic purification (e.g., using HF) and protonation, as done in "simplified" methods, greatly affects the final product's quality and mineral content, which may limit its application in sensitive fields like biomedicine [1].
- **Characterization is Crucial:** Given the variability, researchers should employ techniques like **DSC-TG-MS, 13C NMR, FTIR, and differential pulse voltammetry** to thoroughly characterize the extracted fulvic acids, as their properties are highly dependent on both source and method [1].

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References

1. Evaluation of the simplified method of fulvic fractions extraction from... [link.springer.com]
2. Biomedical Applications of Humic Substances - PubMed Central [pmc.ncbi.nlm.nih.gov]
3. Preparation and Molecular Structural Characterization of Fulvic ... Acid [pmc.ncbi.nlm.nih.gov]
4. Efficient extraction and formation mechanism of fulvic acid ... [sciencedirect.com]
5. – a small but powerful natural substance for agricultural... Fulvic acid [mp.iribb.org]
6. Mineral vs Biochemical Fulvic : How to Identify High Quality Acid [humicchina.com]

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